

Essential Safety and Logistical Information for Handling DU125530

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DU125530

Cat. No.: B1670982

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For researchers, scientists, and drug development professionals working with **DU125530**, a selective 5-HT1A receptor antagonist, a comprehensive understanding of safety protocols and handling procedures is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

Physicochemical Properties

DU125530, with the chemical name 2-[4-[4-(7-chloro-2,3-dihydro-1,4-benzodioxin-5-yl)-1-piperazinyl]butyl]-1,2-benzisothiazol-3(2H)-one-1,1-dioxide, is a potent antagonist of the 5-HT1A receptor.^{[1][2]} A summary of its key physicochemical properties is presented below.

Property	Value	Reference
CAS Number	161611-99-0	[2]
Molecular Formula	C23H26ClN3O5S	[2][3]
Molecular Weight	491.99 g/mol	[2][3]

Personal Protective Equipment (PPE) and Safety Precautions

While a specific Material Safety Data Sheet (MSDS) for **DU125530** is not publicly available, safety protocols can be established based on its chemical structure and the handling procedures for similar 5-HT1A receptor antagonists such as Buspirone and WAY-100635.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications
Eye Protection	Safety glasses or goggles	Chemical splash-proof
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene
Body Protection	Laboratory coat	Standard
Respiratory Protection	Not generally required for small quantities	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is recommended.

General Safety and Handling Precautions:

- **Ventilation:** Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing. In case of contact, rinse the affected area immediately and thoroughly with water.
- **Hygiene:** Practice good laboratory hygiene. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials.

First Aid Measures

In the event of exposure to **DU125530**, the following first aid measures should be taken:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Ingestion	Do not induce vomiting. If the individual is conscious, rinse their mouth with water and seek immediate medical attention.

Operational Plan: Handling and Use in Experiments

DU125530 is typically used in solution for in vitro and in vivo studies.

Preparation of Stock Solutions:

- Accurately weigh the required amount of **DU125530** powder using an analytical balance in a chemical fume hood.
- Dissolve the powder in a suitable solvent, such as dimethyl sulfoxide (DMSO), to create a concentrated stock solution.
- Further dilute the stock solution with the appropriate experimental buffer or vehicle to the desired final concentration immediately before use.

Disposal Plan

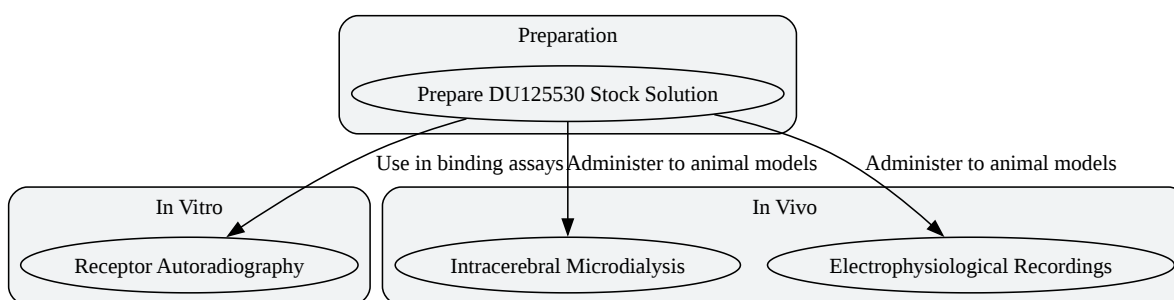
All waste materials containing **DU125530** should be handled as hazardous chemical waste.

- Solid Waste: Collect unused **DU125530** powder and any contaminated disposable materials (e.g., weigh boats, pipette tips) in a designated, labeled hazardous waste container.

- Liquid Waste: Collect all solutions containing **DU125530** in a labeled, sealed, and appropriate hazardous liquid waste container.
- Disposal: Dispose of all hazardous waste in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific disposal procedures.

Experimental Protocols

Detailed experimental protocols for **DU125530** are described in various scientific publications. The key methodologies cited include receptor autoradiography, intracerebral microdialysis, and electrophysiological recordings.



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Caption: Antagonistic action of **DU125530** on the 5-HT_{1A} receptor signaling pathway.

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Phone: (601) 213-4426

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